

PAR-2-IN-1 stability and storage conditions

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Compound of Interest

Compound Name: PAR-2-IN-1

Cat. No.: B2399701

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PAR-2-IN-1 Technical Support Center

Welcome to the technical support center for **PAR-2-IN-1**, a potent and selective inhibitor of the Protease-Activated Receptor 2 (PAR2) signaling pathway. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stability, storage, and use of **PAR-2-IN-1** in experimental settings. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during your research.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **PAR-2-IN-1**?

A1: Proper storage of **PAR-2-IN-1** is crucial for maintaining its stability and activity.

Recommendations for both powder and solvent forms are summarized below.

Form	Storage Temperature	Duration
Powder	-20°C	3 years
In Solvent	-80°C	6 months ^[1]
-20°C	1 month ^[1]	

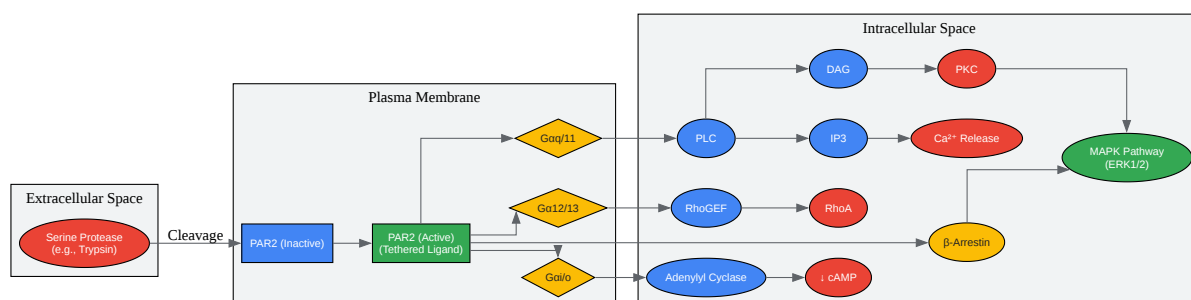
To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.^[2]

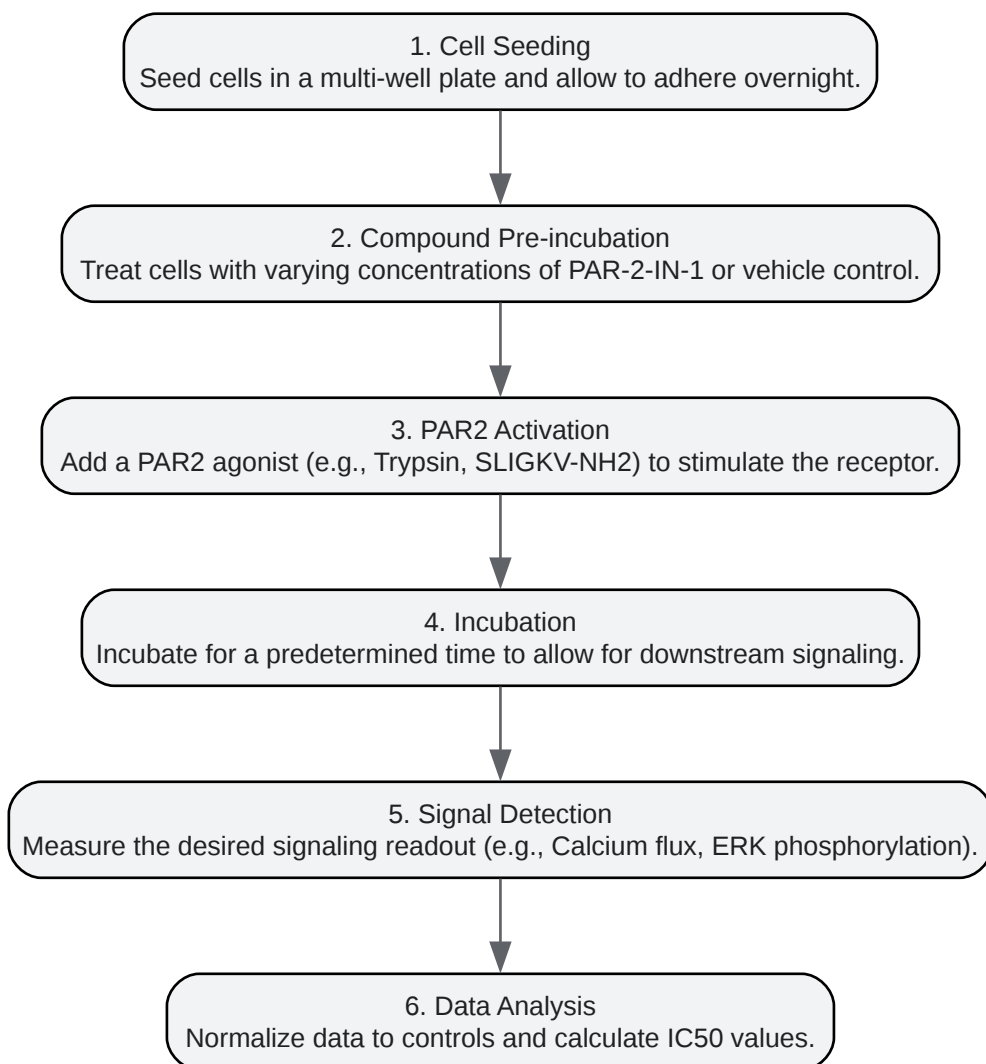
Q2: How should I prepare a stock solution of **PAR-2-IN-1**?

A2: **PAR-2-IN-1** is soluble in dimethyl sulfoxide (DMSO).[2] To prepare a stock solution, dissolve the powder in high-purity, anhydrous DMSO.[3] Gentle warming to 37°C and sonication can aid in complete dissolution. For cell culture experiments, the stock solution can be sterilized by passing it through a 0.22 µm syringe filter compatible with DMSO (e.g., PTFE filter).

Q3: What is the PAR2 signaling pathway?

A3: Protease-Activated Receptor 2 (PAR2) is a G protein-coupled receptor (GPCR) that is activated by the proteolytic cleavage of its extracellular N-terminus by serine proteases like trypsin. This cleavage unmasks a new N-terminal sequence that acts as a tethered ligand, binding to the receptor to initiate downstream signaling. PAR2 activation is coupled to various G proteins, including Gαq/11, Gα12/13, and Gαi/o, leading to the activation of multiple intracellular signaling cascades. These pathways play significant roles in inflammation, pain, and cancer progression.





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